

Roseoside: A Technical Guide to its Safety and Toxicity Profile

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Compound of Interest

Compound Name: *Roseoside*

Cat. No.: *B058025*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Roseoside, a naturally occurring megastigmane glycoside found in various plant species, has garnered scientific interest for its potential therapeutic applications, including antiviral and insulintropic activities. As with any compound under investigation for pharmaceutical development, a thorough understanding of its safety and toxicity profile is paramount. This technical guide provides a comprehensive overview of the currently available preclinical safety and toxicity data on **roseoside**. The information presented herein is intended to support researchers and drug development professionals in making informed decisions regarding the future investigation and potential clinical translation of this compound. The guide summarizes key findings from in vitro cytotoxicity assays and the limited in vivo data, while also clearly delineating the existing gaps in the toxicological assessment of **roseoside**.

In Vitro Cytotoxicity

The majority of the safety data for **roseoside** is derived from in vitro studies, primarily focusing on its cytotoxic potential in the context of its antiviral activity against the Hepatitis C Virus (HCV).

Quantitative Data Summary

The following table summarizes the quantitative data from in vitro cytotoxicity studies.

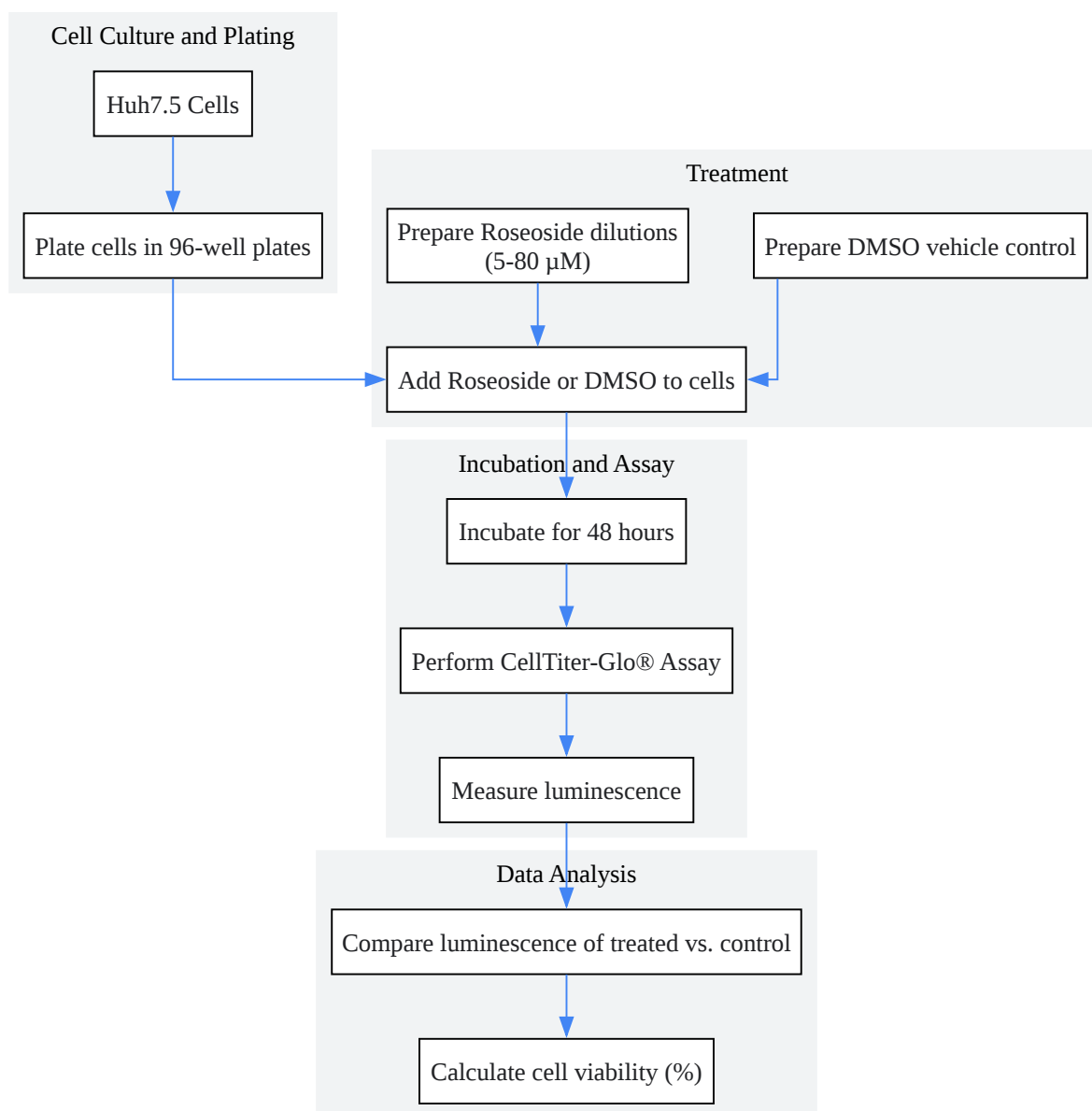
Cell Line	Assay	Concentration Range	Exposure Duration	Results	Reference
Huh7.5 (Human Hepatoma)	CellTiter-Glo® Luminescent Cell Viability Assay	5, 10, 20, 30, 40, 80 µM	48 hours	No marked cytotoxicity observed at concentrations lower than 80 µM. [1] [2] [3]	[1] [2] [3]

Experimental Protocols

Cell Viability Assay (based on studies by Lee et al.)[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Cell Line: Huh7.5 cells, a human hepatoma cell line commonly used in HCV research.
- Treatment: Cells were treated with varying concentrations of **roseoside** (5, 10, 20, 30, 40, and 80 µM) or a DMSO vehicle control.
- Incubation: The treated cells were incubated for 48 hours.
- Assay: Cell viability was measured using the CellTiter-Glo® Luminescent Cell Viability Assay. This assay determines the number of viable cells in culture based on the quantification of ATP, which is an indicator of metabolically active cells.
- Data Analysis: The viability of the **roseoside**-treated cells was compared to the DMSO-treated control group.

Experimental Workflow



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References

- 1. Roseoside | CAS:54835-70-0 | Manufacturer ChemFaces [chemfaces.com]
- 2. Roseoside Is a Bioactive Compound in Kirengeshoma koreana Nakai Extract with Potent In Vitro Antiviral Activity Against Hepatitis C Virus - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
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